Technical Guide: Design, Synthesis, and Application of Oxan-2-yl Cyclobutane Amines

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Compound of Interest

Compound Name:	*1-(Oxan-2-yl)cyclobutan-1-amine hydrochloride*
CAS No.:	*2089255-09-2*
Cat. No.:	*B2671562*

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Executive Summary

The integration of saturated heterocycles with strained carbocycles represents a frontier in modern medicinal chemistry. Oxan-2-yl cyclobutane amines (specifically 1-(oxan-2-yl)cyclobutan-1-amine and its derivatives) are emerging high-value scaffolds that combine the metabolic stability of the tetrahydropyran (oxan) ring with the conformational restriction of the cyclobutane core.

This guide provides a technical analysis of this motif, focusing on the gem-disubstituted architecture where the amine and the oxanyl group share a quaternary carbon. This structural arrangement offers a unique vector for drug design, functioning as a metabolically robust bioisostere for sterically hindered amines and spirocyclic systems.

Part 1: Structural Analysis & Pharmacophore Properties

The Gem-Disubstituted Quaternary Core

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The defining feature of the 1-(oxan-2-yl)cyclobutan-1-amine scaffold is the quaternary carbon at position 1 of the cyclobutane ring. This creates a "spiro-like" steric environment without the complexity of a true spirocycle.

- Conformational Locking: The cyclobutane ring (puckered conformation, ~25-35°) restricts the rotation of the amine and the oxanyl group. This reduces the entropic penalty upon binding to a protein target.
- Metabolic Blockade: The quaternary center eliminates the presence of abstractable

  -protons adjacent to the amine, a common site for metabolic degradation (N-dealkylation) by Cytochrome P450 enzymes.
- Lipophilicity Modulation: The oxan-2-yl group (tetrahydropyran) serves as a polar, non-basic lipophilic spacer. It lowers LogP compared to a cyclohexyl equivalent (due to the ether oxygen) while maintaining bulk.

Stereochemical Considerations

The 1-(oxan-2-yl)cyclobutan-1-amine molecule possesses a chiral center at the C2 position of the oxan ring.

- Chirality: The C2-oxanyl center makes the molecule chiral.
- Diastereomers: If the cyclobutane ring is further substituted (e.g., at C3), diastereomers (cis/trans) will exist relative to the oxanyl group.

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Property	Value/Description	Impact on Drug Design
Hybridization	sp^3 (Quaternary Core)	Increases Fsp^3 fraction; correlates with higher clinical success.
H-Bonding	1 Donor (NH_2), 1 Acceptor (O)	Balanced profile for solubility and permeability.
Metabolic Liability	Low	Quaternary C blocks -oxidation; Ether is stable.
pKa (Amine)	~9.5 - 10.5	Typical primary aliphatic amine; suitable for salt formation.

Part 2: Synthetic Methodologies

Synthesizing sterically hindered, gem-disubstituted amines requires specific strategies to overcome nucleophilic repulsion and elimination side reactions.

Route A: Nucleophilic Addition & Ritter Reaction (Recommended)

This is the most robust pathway for generating the quaternary amine center. It utilizes the polarity of the oxan ring and the strain of the cyclobutanone.

- Nucleophilic Addition: 2-Lithiotetrahydropyran (generated via lithiation of dihydropyran or trans-metalation of 2-stannyltetrahydropyran) adds to cyclobutanone.
- Ritter Reaction: The resulting tertiary alcohol is treated with a nitrile (e.g., chloroacetonitrile or HCN equivalent) under acidic conditions. The strained cyclobutane ring stabilizes the intermediate carbocation (or the reaction proceeds via an

  -like mechanism favored by the oxanyl oxygen's inductive effect? Correction: The oxanyl oxygen is electron-withdrawing, destabilizing the cation, but the cyclobutane strain release can drive ring expansion if not controlled. However, Ritter conditions are standard for tertiary alcohols.)

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- Hydrolysis: The resulting amide is cleaved to yield the free amine.

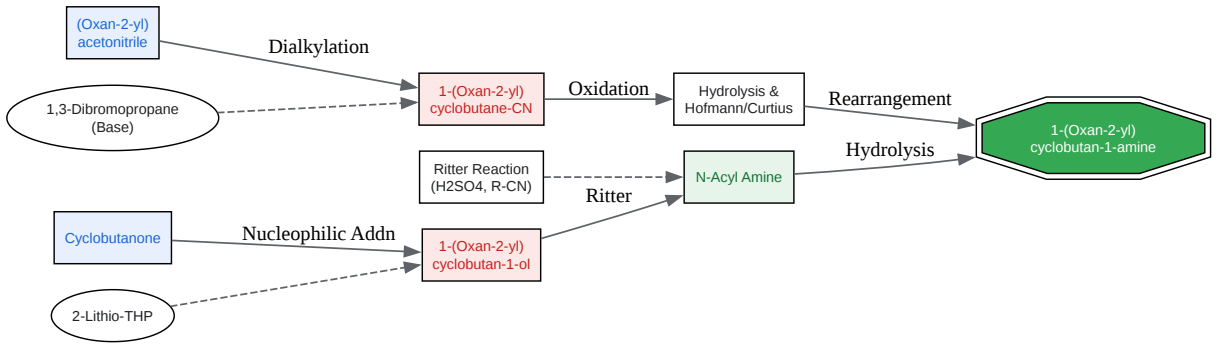
Route B: Dialkylation of Nitriles

A scalable route avoiding organolithium reagents at the final step.

- Starting Material: (Tetrahydropyran-2-yl)acetonitrile.
- Cyclization: Double alkylation with 1,3-dibromopropane using a strong base (NaH or LiHMDS).
- Functional Group Interconversion: The resulting nitrile is hydrolyzed to the amide and subjected to Hofmann rearrangement, or directly reduced (though reduction yields the aminomethyl derivative, not the amine directly on the ring). Therefore, Hofmann or Curtius rearrangement of the acid is required to get the amine on the quaternary carbon.

Visualization of Synthetic Logic

The following diagram illustrates the critical decision tree for synthesizing this scaffold.



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Caption: Comparative synthetic routes for gem-disubstituted oxan-2-yl cyclobutane amines showing Nucleophilic Addition vs. Nitrile Dialkylation pathways.

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Part 3: Experimental Protocols

Protocol 1: Synthesis via Nucleophilic Addition (Route A)

Target: **1-(Oxan-2-yl)cyclobutan-1-amine hydrochloride**

Reagents:

- Cyclobutanone (1.0 equiv)
- Tetrahydropyran (THP) (precursor for lithiation)
- n-Butyllithium (n-BuLi)
- Chloroacetonitrile (for Ritter)
- Sulfuric acid / Acetic acid
- Thiourea (for chloroacetamide cleavage)

Step-by-Step Methodology:

- Generation of 2-Lithiotetrahydropyran:
  - Note: Direct lithiation of THP is difficult. Use tributyl(oxan-2-yl)stannane transmetalation or 2-bromo-THP (unstable) if accessible. A practical alternative is using 2-(phenylsulfonyl)tetrahydropyran followed by reductive lithiation (Li/naphthalene).
  - Alternative: Use dihydro-2H-pyran. Treat with t-BuLi (careful control) or use the Shapiro reaction equivalent if starting from a lactone-derived hydrazone (complex).
  - Recommended Lab Scale: Use the commercially available 2-lithio-tetrahydropyran equivalent generated from 2-(tributylstannyl)tetrahydropyran and n-BuLi at -78°C in THF.
- Addition to Cyclobutanone:
  - Cool the solution of 2-lithio-THP (-78°C) under Argon.

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- Add Cyclobutanone (1.0 equiv) dropwise in THF.
- Stir at -78°C for 1 h, then warm to 0°C.
- Quench with sat. NH_4Cl. Extract with EtOAc.
- Purify 1-(oxan-2-yl)cyclobutan-1-ol via silica gel chromatography.

- Ritter Reaction (Amine Installation):
  - Dissolve the tertiary alcohol in glacial acetic acid.
  - Add Chloroacetonitrile (1.5 equiv).
  - Add conc. H_2SO_4 (1.5 equiv) dropwise at 0°C.
  - Warm to RT and stir for 12 h.
  - Pour into ice water. Neutralize with Na_2CO_3. Extract the chloroacetamide intermediate.
- Deprotection:
  - Reflux the chloroacetamide with Thiourea (1.2 equiv) in Ethanol/Acetic acid (5:1) for 4 h (cleavage of chloroacetyl group).
  - Cool, concentrate, and basify with NaOH.
  - Extract free amine with DCM. Convert to HCl salt with 4M HCl in Dioxane.

Part 4: Medicinal Chemistry Applications[1][2][3]

Bioisosteric Replacement

This scaffold is a potent bioisostere for:

- Cyclohexylamine: The oxan-cyclobutane combo mimics the volume of a cyclohexyl ring but with different electronic vectors and lower lipophilicity.

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- Gem-dimethyl groups: The cyclobutane ring provides a "tied-back" gem-dimethyl effect, reducing steric clash in narrow pockets while maintaining the angle.

Fragment-Based Drug Discovery (FBDD)

In FBDD, the 1-(oxan-2-yl)cyclobutan-1-amine serves as a 3D-rich fragment. Unlike flat aromatic fragments, this scaffold probes spherical space in the binding pocket.

- Vectors: The amine provides the primary anchor (H-bond donor/salt bridge). The oxan ring provides a hydrophobic/H-bond acceptor vector.
- Solubility: The ether oxygen enhances aqueous solubility compared to a pure carbocyclic fragment.

Case Study: H3 Receptor Antagonists

Cyclobutane amines have been utilized in Histamine H3 receptor antagonists (e.g., PF-03654746). Replacing the simple cyclobutyl or alkyl group with the oxan-2-yl moiety can improve selectivity by engaging specific polar residues in the GPCR transmembrane bundle, as seen in similar tetrahydropyran-containing ligands.

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